

# An In-depth Technical Guide to the Physicochemical Properties of 3-(Hexyloxy)propylamine

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## Compound of Interest

Compound Name: 3-(Hexyloxy)propylamine

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This technical guide provides a comprehensive overview of the core physicochemical properties of **3-(Hexyloxy)propylamine**, a versatile bifunctional molecule featuring both an ether linkage and a primary amine group.<sup>[1]</sup> This unique structure imparts amphiphilic characteristics, making it a valuable intermediate in various chemical syntheses.<sup>[1]</sup> Understanding its physical and chemical properties is crucial for its effective application in research, development, and industrial processes.

## Core Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **3-(Hexyloxy)propylamine** gathered from various sources. Discrepancies in reported values are noted, which may arise from different experimental conditions or measurement techniques.

Property	Value	Source(s)
Molecular Formula	C9H21NO	[2][3][4][5][6]
Molecular Weight	159.27 g/mol	[1][2][3][4][6]
IUPAC Name	3-hexoxypropan-1-amine	[2][6]
CAS Number	16728-61-3	[1][2][3]
Appearance	Colorless to light yellow liquid	[4]
Odor	Amine-like	[4]
Boiling Point	Approx. 200 - 210 °C	[4]
229.7 °C at 760 mmHg	[5][6]	
Density	Approx. 0.84 g/cm <sup>3</sup>	[4]
0.851 g/cm <sup>3</sup>	[5][6]	
Solubility in Water	Slightly soluble	[4]
Flash Point	Approx. 78 °C	[4]
79.4 °C	[5]	
Vapor Pressure	Low	[4]
pH	Basic	[4]

## Mandatory Safety and Hazard Information

**3-(Hexyloxy)propylamine** is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage.[2] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[7] Store in a cool, dry, and well-ventilated area away from heat sources and oxidizing agents.[4]

## Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **3-(Hexyloxy)propylamine**, based on standardized testing protocols.

## Determination of Boiling Point (ASTM D1120 / OECD 103)

The equilibrium boiling point is determined by heating a sample of **3-(Hexyloxy)propylamine** under controlled conditions at atmospheric pressure.

- Apparatus: A 100-mL round-bottom flask with a short neck and a side-entering tube for a thermometer or thermocouple, a water-cooled reflux condenser, and a heat source (e.g., electric heating mantle) are required.<sup>[8]</sup>
- Procedure: A 60 mL sample of the liquid is placed in the flask with a few boiling chips.<sup>[8]</sup> The flask is connected to the reflux condenser, and the thermometer/thermocouple is positioned so that the bulb is centered in the flask, just above the bottom.<sup>[8]</sup> The sample is heated at a steady rate until it boils. The temperature is recorded when it remains constant for a set period, indicating that equilibrium has been reached.<sup>[1][8][9][10][11]</sup> This temperature is the observed boiling point.
- Correction: The observed boiling point is corrected to standard atmospheric pressure (101.3 kPa).

## Determination of Density (ASTM D4052)

The density of liquid **3-(Hexyloxy)propylamine** can be accurately measured using a digital density meter.

- Apparatus: A digital density meter equipped with an oscillating U-tube is used.<sup>[5][12][13][14][15]</sup>
- Procedure: The instrument is calibrated with a reference standard of known density. A small volume of the sample (approximately 1-2 mL) is then injected into the thermostatically controlled U-tube.<sup>[14][15]</sup> The instrument measures the change in the oscillation frequency of the U-tube caused by the sample's mass.<sup>[7][15]</sup> This frequency change is then used to calculate the density of the sample.<sup>[7]</sup>

- Data Reporting: The density is typically reported in g/cm<sup>3</sup> or kg/m<sup>3</sup> at a specified temperature.[\[5\]](#)

## Determination of Water Solubility (OECD 105)

The water solubility of **3-(Hexyloxy)propylamine** can be determined using the flask method, which is suitable for substances with solubilities above 10<sup>-2</sup> g/L.[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Apparatus: A constant temperature water bath, flasks with stoppers, a centrifuge (if necessary), and an analytical method to quantify the concentration of the substance in water.
- Procedure: An excess amount of **3-(Hexyloxy)propylamine** is added to a flask containing purified water. The flask is then agitated in the constant temperature bath (preferably at 20 °C) for a sufficient time to reach equilibrium (saturation).[\[16\]](#)[\[17\]](#)[\[18\]](#) After equilibrium is reached, the mixture is allowed to stand, and if necessary, centrifuged or filtered to separate the undissolved substance. The concentration of **3-(Hexyloxy)propylamine** in the clear aqueous phase is then determined by a suitable analytical technique (e.g., chromatography).
- Data Reporting: The water solubility is reported as the mass concentration of the substance in the saturated aqueous solution.[\[16\]](#)

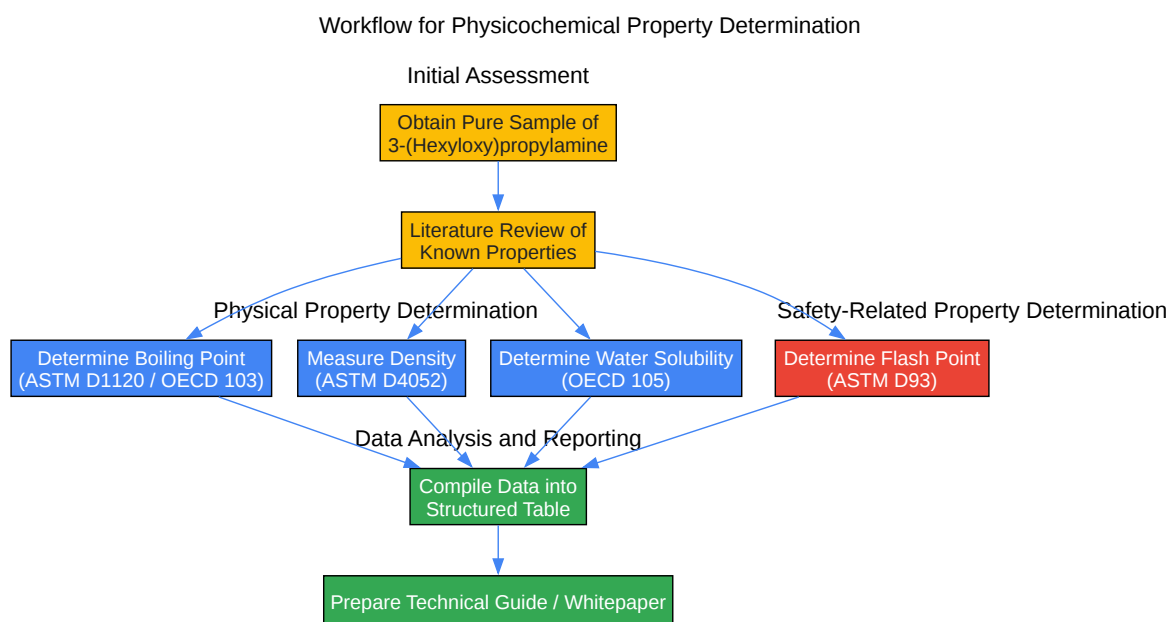
## Determination of Flash Point (ASTM D93)

The flash point is determined using a Pensky-Martens closed-cup tester.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Apparatus: A manual or automated Pensky-Martens closed-cup apparatus, which consists of a test cup, a lid with an ignition source, a stirrer, and a heating source.[\[3\]](#)
- Procedure: The test cup is filled with the sample to a specified level.[\[3\]](#) The lid is placed on the cup, and the sample is heated at a controlled rate while being continuously stirred.[\[3\]](#) At regular temperature intervals, the stirring is stopped, and an ignition source is applied to the vapor space above the liquid.[\[3\]](#) The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[\[3\]](#)

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physicochemical properties of a chemical substance like **3-(Hexyloxy)propylamine**.



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Caption: Logical workflow for determining physicochemical properties.

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